

Navigating the Scarcity of 5-Bromodecane: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 5-Bromodecane

Cat. No.: B14545004

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For researchers, scientists, and drug development professionals, the acquisition of specific chemical reagents is a critical starting point for innovation. This technical guide addresses the commercial availability, synthesis, and key properties of **5-Bromodecane** (CAS No. 62065-03-6), a secondary bromoalkane with potential applications in organic synthesis and pharmaceutical development.

While readily available structural isomers like 1-bromodecane are common staples in chemical catalogs, this guide reveals that **5-Bromodecane** is not a commercially stocked compound. Investigations into major chemical supplier databases indicate a lack of off-the-shelf availability. This necessitates a focus on viable synthetic routes for its production in a laboratory setting. This guide provides a comprehensive overview of a proposed synthetic pathway, including a detailed experimental protocol and a list of commercially available precursors.

Physicochemical Properties and Specifications

While commercial quantitative data for **5-Bromodecane** is unavailable due to its lack of suppliers, key physicochemical properties have been computed and are summarized below. These values are crucial for predicting its behavior in chemical reactions and for its purification and characterization.

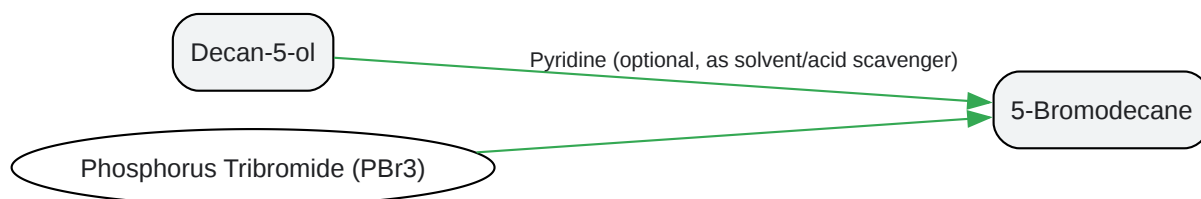
Property	Value	Source
Molecular Formula	C ₁₀ H ₂₁ Br	PubChem[1]
Molecular Weight	221.18 g/mol	PubChem[1]
CAS Number	62065-03-6	PubChem[1]
IUPAC Name	5-bromodecane	PubChem[1]
SMILES	CCCCC(Br)CCCC	Molport[2]
Computed XLogP3	5.2	PubChem[1]
Computed Boiling Point	Not Available	
Computed Density	Not Available	

In-House Synthesis: The Viable Route to 5-Bromodecane

Given the absence of commercial suppliers, researchers requiring **5-Bromodecane** must rely on in-house synthesis. A practical and efficient method involves the bromination of the corresponding secondary alcohol, decan-5-ol, a readily available starting material.

Proposed Synthetic Pathway

The synthesis of **5-Bromodecane** can be effectively achieved through the reaction of decan-5-ol with a suitable brominating agent, such as phosphorus tribromide (PBr₃). This reaction is a standard method for converting secondary alcohols to their corresponding alkyl bromides.



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A proposed synthetic pathway for **5-Bromodecane**.

Experimental Protocol: Synthesis of 5-Bromodecane from Decan-5-ol

This protocol provides a detailed methodology for the synthesis of **5-Bromodecane**.

Materials and Reagents:

- Decan-5-ol (CAS: 5205-34-5)
- Phosphorus tribromide (PBr₃) (CAS: 7789-60-8)
- Anhydrous diethyl ether
- Saturated sodium bicarbonate solution
- Brine (saturated sodium chloride solution)
- Anhydrous magnesium sulfate
- Ice bath
- Round-bottom flask
- Dropping funnel
- Reflux condenser
- Separatory funnel
- Rotary evaporator

Procedure:

- **Reaction Setup:** In a flame-dried round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser under a nitrogen atmosphere, dissolve decan-5-ol (1 equivalent) in anhydrous diethyl ether. Cool the solution in an ice bath to 0°C.

- **Addition of PBr_3 :** Slowly add phosphorus tribromide (0.4 equivalents) dropwise to the stirred solution of decan-5-ol via the dropping funnel. Maintain the temperature at 0°C during the addition.
- **Reaction:** After the addition is complete, remove the ice bath and allow the reaction mixture to warm to room temperature. Stir the mixture for 12-18 hours. The reaction can be monitored by thin-layer chromatography (TLC).
- **Work-up:** Carefully pour the reaction mixture over crushed ice. Transfer the mixture to a separatory funnel and separate the organic layer.
- **Washing:** Wash the organic layer sequentially with cold water, saturated sodium bicarbonate solution, and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator.
- **Purification:** The crude **5-Bromodecane** can be purified by vacuum distillation to yield the final product.

Sourcing of Precursors

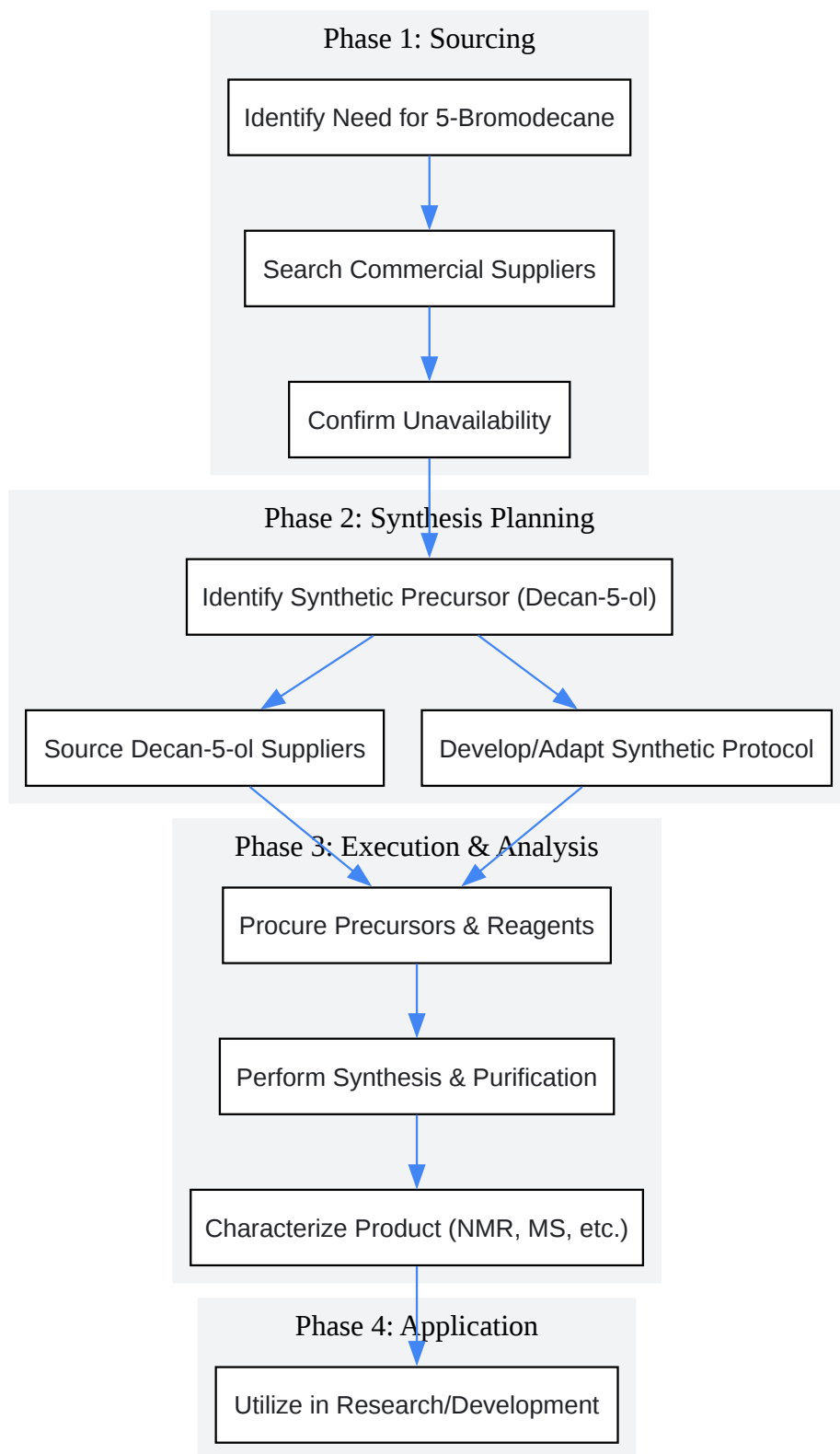
The key precursor for the synthesis of **5-Bromodecane** is decan-5-ol. This chemical is commercially available from several suppliers.

Supplier	Purity	Quantity
Molport	97%	Inquire
TCI America	>96.0% (GC)	5 mL, 25 mL
CymitQuimica	>96.0% (GC)	5 mL

Note: Availability and pricing are subject to change. It is recommended to contact the suppliers directly for the most current information.

Logical Workflow for Acquisition

For researchers requiring **5-Bromodecane**, the following workflow outlines the necessary steps from identification to utilization.



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A logical workflow for obtaining and using **5-Bromodecane**.

In conclusion, while **5-Bromodecane** is not a commercially available reagent, this guide provides the necessary information for its synthesis in a laboratory setting. By following the outlined synthetic protocol and sourcing the readily available precursor, decan-5-ol, researchers can obtain this valuable compound for their scientific endeavors.

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References

- 1. 5-Bromodecane | C₁₀H₂₁Br | CID 14747433 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. molport.com [molport.com]
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